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Long-term stability of Ac-YVAD-AOM stock solutions at -20°C.

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Compound of Interest		
Compound Name:	Ac-YVAD-AOM	
Cat. No.:	B15590872	Get Quote

Technical Support Center: Ac-YVAD-AOM Stock Solutions

This technical support center provides guidance on the long-term stability and handling of **Ac-YVAD-AOM** (Acetyl-Tyrosyl-Valyl-Alanyl-Aspartyl-acyloxymethyl ketone) stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for Ac-YVAD-AOM stock solutions?

A1: For optimal long-term stability, it is highly recommended to store **Ac-YVAD-AOM** stock solutions at -80°C. According to at least one supplier, solutions can be stable for up to one year when stored at this temperature.[1] While general guidelines for peptide solutions often suggest -20°C, the specific nature of the acyloxymethyl ketone (AOM) reactive group may warrant the colder temperature for preserving its inhibitory activity.

Q2: Can I store my **Ac-YVAD-AOM** stock solution at -20°C?

A2: While many researchers routinely store peptide solutions at -20°C, it is not the optimal temperature for the long-term stability of **Ac-YVAD-AOM**. Storage at -20°C may lead to a gradual loss of inhibitory activity over time. The shelf-life of peptide solutions is generally limited, and this is particularly true for reactive compounds like **Ac-YVAD-AOM**.[2][3] If -80°C







storage is not available, it is crucial to aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles and to regularly validate the inhibitor's activity.

Q3: How many times can I freeze-thaw my **Ac-YVAD-AOM** stock solution?

A3: It is strongly advised to avoid repeated freeze-thaw cycles as they can degrade the peptide and reduce its effectiveness.[2][4][5] Prepare single-use aliquots from your main stock solution to prevent degradation from temperature fluctuations.

Q4: What solvent should I use to dissolve **Ac-YVAD-AOM**?

A4: **Ac-YVAD-AOM** is typically dissolved in dimethyl sulfoxide (DMSO).[1] For peptides that are difficult to dissolve, sonication may be recommended.[1] Always use high-purity, anhydrous DMSO to minimize the introduction of water, which can hydrolyze the peptide.

Q5: How can I check if my **Ac-YVAD-AOM** stock solution is still active?

A5: The most reliable method to verify the activity of your **Ac-YVAD-AOM** stock is to perform a functional assay. This typically involves an in vitro caspase-1 activity assay using a recombinant enzyme and a fluorogenic substrate. A decrease in the inhibitor's ability to block caspase-1 activity compared to a freshly prepared stock would indicate degradation.

Troubleshooting Guide



Problem	Possible Cause	Solution
Loss of inhibitory effect in my experiment.	1. Degradation of Ac-YVAD-AOM stock: The stock solution may have lost activity due to improper storage temperature, multiple freeze-thaw cycles, or extended storage time. 2. Incorrect stock concentration: Errors in initial weighing or dilution can lead to a less effective final concentration.	1. Verify inhibitor activity: Perform a caspase-1 activity assay to test the potency of your current stock solution against a fresh stock. 2. Prepare a fresh stock solution: If degradation is suspected, prepare a new stock solution from lyophilized powder. Ensure accurate weighing and dilution. 3. Optimize storage: Store the new stock solution at -80°C in single-use aliquots.
Precipitate observed in the stock solution upon thawing.	1. Low solubility at colder temperatures: The peptide may have precipitated out of solution during freezing. 2. Solvent evaporation: Over time, especially with frequent opening of the vial, the solvent may have evaporated, increasing the peptide concentration beyond its solubility limit.	1. Warm the solution: Gently warm the vial to room temperature and vortex or sonicate briefly to redissolve the precipitate.[6] 2. Centrifuge the vial: Before taking an aliquot, centrifuge the vial briefly to pellet any undissolved material. 3. Prepare fresh stock: If the precipitate does not redissolve, it is best to prepare a fresh stock solution.

Experimental Protocols Protocol: Preparation and Aliquoting of Ac-YVAD-AOM Stock Solution

Warm to Room Temperature: Before opening, allow the vial of lyophilized Ac-YVAD-AOM to
equilibrate to room temperature in a desiccator. This prevents condensation of atmospheric
moisture onto the hygroscopic peptide.[4][6]



- Reconstitution: Using sterile techniques, add the appropriate volume of anhydrous, highpurity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Gently vortex or sonicate the vial until the peptide is completely dissolved.[1]
- Aliquoting: Immediately dispense the stock solution into single-use, low-protein-binding microcentrifuge tubes. The volume of each aliquot should be sufficient for a single experiment to avoid freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage.

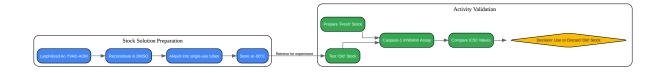
Protocol: Validation of Ac-YVAD-AOM Activity using a Caspase-1 Inhibition Assay

- Assay Components:
 - Recombinant human caspase-1
 - Caspase-1 substrate (e.g., Ac-WEHD-AFC)
 - Assay buffer (e.g., HEPES buffer with DTT and glycerol)
 - "Old" Ac-YVAD-AOM stock (to be tested)
 - "Fresh" Ac-YVAD-AOM stock (positive control)
 - DMSO (vehicle control)
 - 96-well black microplate
 - Fluorometric plate reader
- Assay Procedure: a. Prepare serial dilutions of both the "old" and "fresh" Ac-YVAD-AOM stocks in assay buffer. b. In the 96-well plate, add the diluted inhibitors to the wells. Include wells for a vehicle control (DMSO only). c. Add recombinant caspase-1 to all wells and incubate for 15-30 minutes at 37°C to allow for inhibitor binding. d. Initiate the reaction by adding the caspase-1 substrate to all wells. e. Immediately measure the fluorescence at the appropriate excitation and emission wavelengths over time.



Data Analysis: a. Calculate the rate of substrate cleavage for each condition. b. Determine
the IC50 (half-maximal inhibitory concentration) for both the "old" and "fresh" inhibitor stocks.
c. A significant increase in the IC50 value for the "old" stock compared to the "fresh" stock
indicates a loss of activity.

Visualizations



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Caption: Workflow for preparing and validating **Ac-YVAD-AOM** stock solutions.

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